

An In-depth Technical Guide to Diethanolamine Hydrochloride: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Diethanolamine hydrochloride*

Cat. No.: *B077265*

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Diethanolamine hydrochloride is an organic compound with the chemical formula $C_4H_{11}NO_2 \cdot HCl$. It presents as a white crystalline solid that is soluble in water.^[1] This compound is a versatile chemical intermediate, utilized as a building block in the synthesis of various pharmaceuticals and chemicals, and is also found in personal care products due to its buffering and emulsifying properties.^[1]

Core Chemical and Physical Properties

The fundamental properties of **diethanolamine hydrochloride** are summarized below, providing a quantitative overview for easy reference and comparison.

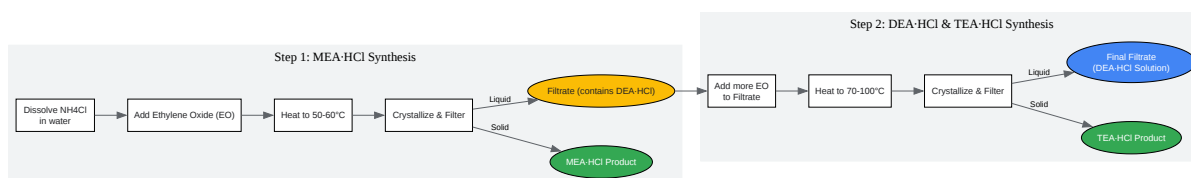
Property	Value	Source(s)
Molecular Formula	C4H12ClNO2 or C4H11NO2·HCl	[1][2][3][4][5][6][7]
Molecular Weight	141.60 g/mol	[1][2][3][5][6][8]
CAS Number	14426-21-2	[1][2][3][9]
Appearance	White crystalline solid; may appear as a colorless to yellow/orange clear liquid	[1][3][4][6][10]
Melting Point	-26 °C	[1][4][10]
Boiling Point	239.4 °C at 760 mmHg	[1][4]
Density	1.261 g/mL at 25 °C	[1][6][9][10][11][12]
Refractive Index	n _{20/D} 1.517	[1][4][6][9][10][12]
Flash Point	>230 °F (>110 °C)	[1][6][10][11]
Vapor Pressure	0.00104 mmHg at 25 °C	[1][4]
Water Solubility	Soluble	[1][3][6][8][10]
pKa (of Diethanolamine)	8.88 at 25 °C	[13]
EINECS Number	238-396-4	[1][4][7]

Chemical Structure

Diethanolamine hydrochloride is the hydrochloride salt of diethanolamine. The structure consists of a central nitrogen atom bonded to two hydroxyethyl groups (-CH₂CH₂OH) and two hydrogen atoms, forming a secondary ammonium cation. This cation is ionically bonded to a chloride anion (Cl⁻). The presence of hydroxyl groups and the ionic nature of the hydrochloride make the compound highly polar and water-soluble.[3][14]

- IUPAC Name: 2,2'-Iminodiethanol hydrochloride[2]
- SMILES: C(CO)NCCO.Cl[5]

- InChI: InChI=1S/C4H11NO2.ClH/c6-3-1-5-2-4-7;/h5-7H,1-4H2;1H[3][5]
- InChIKey: VJLOFJZWUDZJBX-UHFFFAOYSA-N[3][5]



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